

Application Notes: (3R)-(+)-1-Benzyl-3-(tert-butoxycarbonylamino)pyrrolidine in Asymmetric Synthesis

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Compound of Interest

Compound Name: (3R)-(+)-1-Benzyl-3-(tert-butoxycarbonylamino)pyrrolidine

Cat. No.: B151552

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Introduction

(3R)-(+)-1-Benzyl-3-(tert-butoxycarbonylamino)pyrrolidine is a valuable chiral building block in asymmetric synthesis.^{[1][2]} Its rigid pyrrolidine scaffold and defined stereochemistry at the C-3 position make it an important precursor for the synthesis of chiral ligands and organocatalysts. These catalysts are instrumental in controlling the stereochemical outcome of a variety of chemical reactions, enabling the synthesis of enantiomerically pure compounds, a critical requirement in the pharmaceutical industry.^{[2][3]}

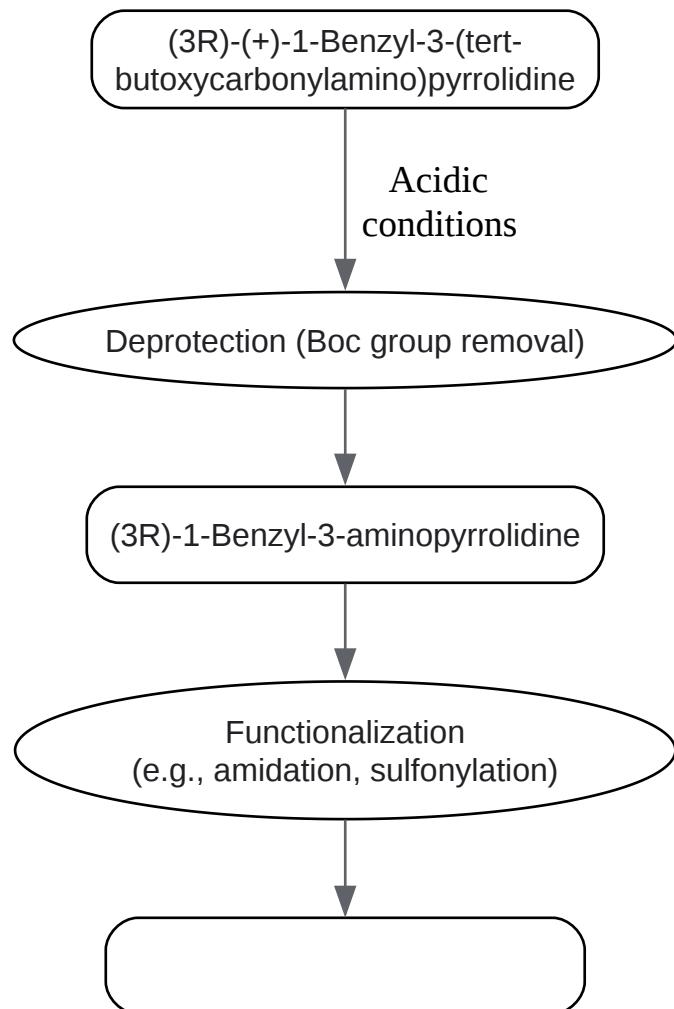
This document provides detailed application notes on the use of (3R)-(+)-1-Benzyl-3-(tert-butoxycarbonylamino)pyrrolidine as a precursor for a chiral diamine catalyst and its application in the asymmetric Michael addition of ketones to nitroolefins, a key carbon-carbon bond-forming reaction.

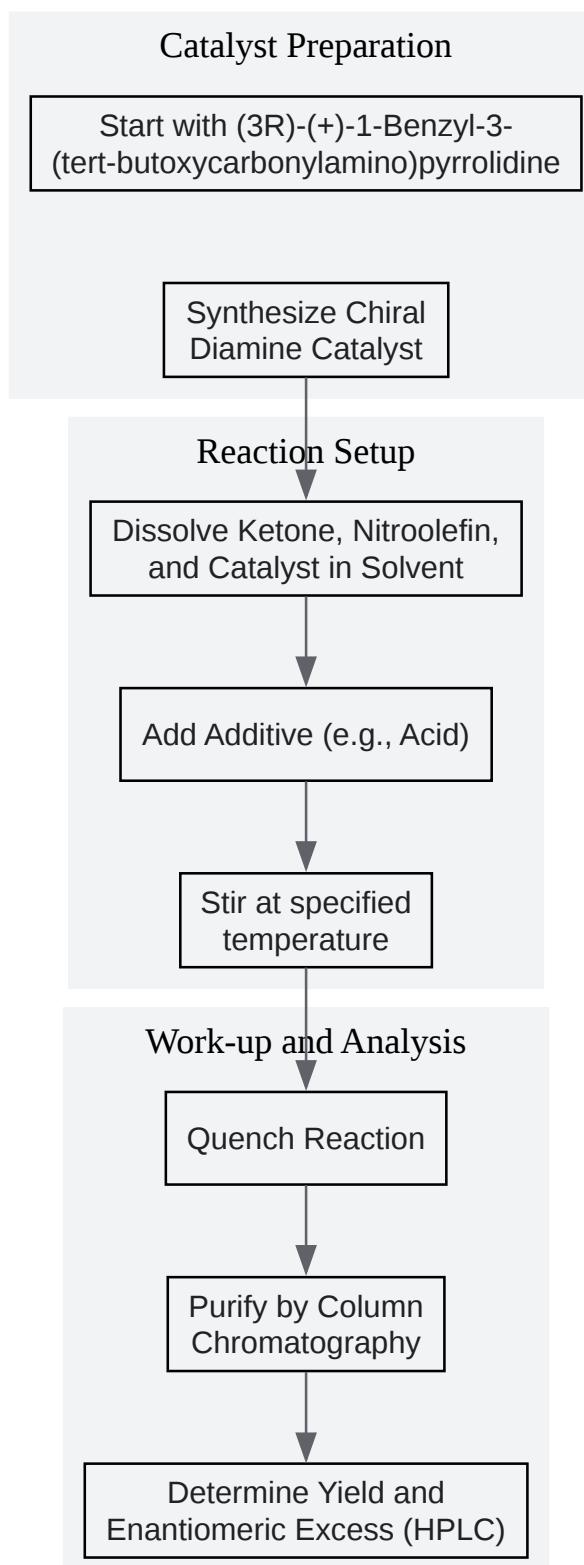
Synthesis of a Chiral Diamine Catalyst

(3R)-(+)-1-Benzyl-3-(tert-butoxycarbonylamino)pyrrolidine serves as a key starting material for the synthesis of more complex chiral catalysts. A common strategy involves the deprotection

of the Boc group, followed by functionalization of the resulting amine to introduce a secondary catalytic site. An example is the synthesis of a chiral primary-secondary diamine catalyst.

Logical Relationship: From Chiral Building Block to Catalyst





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References

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- 3. Organocatalyzed highly stereoselective Michael addition of ketones to alkylidene malonates and nitroolefins using chiral primary-secondary diamine catalysts based on bispidine - Organic & Biomolecular Chemistry (RSC Publishing) [pubs.rsc.org]
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